

Environmental fate and degradation of (EZ)-(1R)-empenthrin

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Compound of Interest

Compound Name: (EZ)-(1R)-empenthrin

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An In-depth Technical Guide to the Environmental Fate and Degradation of (EZ)-(1R)-Empenthrin

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Data on the environmental fate and degradation of **(EZ)-(1R)-empenthrin** are limited in publicly available scientific literature. Consequently, this guide synthesizes the available information on empenthrin and draws inferences from closely related pyrethroid insecticides, such as permethrin and cypermethrin, to provide a comprehensive overview of its expected environmental behavior. The structural similarities among pyrethroids allow for informed predictions regarding degradation pathways and fate.

Introduction to (EZ)-(1R)-Empenthrin

(EZ)-(1R)-Empenthrin, also known as vaporthrin, is a synthetic pyrethroid insecticide.^[1] Pyrethroids are a major class of insecticides used globally in agriculture and residential settings for pest control.^{[2][3]} Empenthrin is utilized for its activity against a broad spectrum of flying insects.^[1] While it exhibits low acute mammalian toxicity, it is highly toxic to aquatic organisms.^[1] Understanding the environmental fate and degradation of empenthrin is crucial for assessing its ecological risk and ensuring its safe use.

The environmental fate of pyrethroids is governed by a combination of biotic and abiotic degradation processes, including hydrolysis, photolysis, and microbial degradation.^[4] These

processes transform the parent compound into various metabolites, which may have differing toxicities and mobilities.

Physicochemical Properties

While specific data for **(EZ)-(1R)-empenthrin** is scarce, general properties of pyrethroids include low water solubility and a high octanol-water partition coefficient, leading to a strong affinity for soil and sediment.^[5]

Table 1: General Physicochemical Properties of Pyrethroid Insecticides

Property	Typical Value Range for Pyrethroids	Significance for Environmental Fate
Water Solubility	Low	Tends to partition from water to soil and sediment.
Octanol-Water Partition	High	High potential for bioaccumulation in organisms.
Vapor Pressure	Low to Moderate	Volatilization can be a route of dissipation for some pyrethroids.

Note: Specific quantitative data for **(EZ)-(1R)-empenthrin** are not readily available.

Abiotic Degradation

Hydrolysis

Hydrolysis is a key degradation pathway for pyrethroids, involving the cleavage of the ester linkage to form a carboxylic acid and an alcohol. This process is significantly influenced by pH, with degradation rates generally increasing under alkaline conditions.^[5] For many pyrethroids, hydrolysis is slow at acidic and neutral pH.^{[5][6]}

Table 2: Hydrolysis of Pyrethroid Insecticides

Compound	pH	Temperature (°C)	Half-life	Reference
Metofluthrin	9	25	36.8 days	[7]
Prallethrin	5	25	Slow	[8]
Cypermethrin	>7	-	>50 days	[6]

Note: Specific hydrolysis data for **(EZ)-(1R)-empenthrin** are not available.

Photolysis

Photolysis, or degradation by sunlight, is another significant abiotic process affecting the persistence of pyrethroids in the environment. The rate of photolysis can be influenced by the environmental matrix (e.g., soil, water, plant surfaces). For instance, the pyrethroid metofluthrin has been shown to undergo rapid photodegradation on soil, clay, and glass surfaces.[7]

Table 3: Photolysis of Pyrethroid Insecticides

Compound	Matrix	Half-life	Reference
Metofluthrin	Soil/Surfaces	1.1 - 3.4 days	[7]
Bifenthrin	Soil	121.5 days	[9]
Cypermethrin	Water	>100 days	[6]

Note: Specific photolysis data for **(EZ)-(1R)-empenthrin** are not available.

Biodegradation

Microbial degradation is a primary route of dissipation for pyrethroids in soil and aquatic systems.[3][4] The initial and most critical step in the biodegradation of pyrethroids is the hydrolysis of the ester bond by microbial esterases or hydrolases.[2][3] This is followed by further degradation of the resulting alcohol and acid metabolites.

Numerous bacterial and fungal species have been identified that can degrade various pyrethroids.[2][3] The rate of biodegradation is influenced by soil properties such as texture,

organic matter content, moisture, pH, and temperature.[4]

Aerobic Degradation

Under aerobic conditions, pyrethroids are generally degraded by microbial populations. For example, studies on permethrin have shown that it is readily hydrolyzed in soil, with the degradation products being further transformed.[10]

Anaerobic Degradation

In anaerobic environments, such as flooded sediments, the degradation of pyrethroids can be slower. Studies on a range of pyrethroids have shown that half-lives under anaerobic conditions are generally longer than under aerobic conditions.[11]

Table 4: Biodegradation Half-lives of Pyrethroid Insecticides in Soil/Sediment

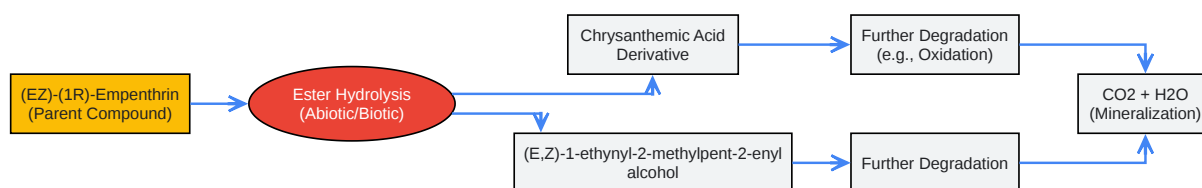
Compound	Condition	Half-life Range (days)	Reference
Various	Aerobic	2.9 to >200	[11]
Various	Anaerobic	20 to >200	[11]
Bifenthrin	-	12 days	[9]
Cypermethrin	Field	22.01 - 24.24	[12][13]
cis-Permethrin	Lab	99 - 141	[14]

Note: Specific biodegradation data for **(EZ)-(1R)-empenthrin** are not available.

Degradation Pathways and Metabolites

The degradation of pyrethroids, including likely pathways for empenthrin, proceeds primarily through the cleavage of the ester linkage. This results in the formation of a cyclopropanecarboxylic acid derivative and an alcohol. These primary metabolites can then undergo further oxidation and mineralization. For pyrethroids with a phenoxybenzyl moiety, common metabolites include 3-phenoxybenzyl alcohol and 3-phenoxybenzoic acid.[10][15]

Below is a generalized degradation pathway for a pyrethroid, which is expected to be similar for empenethrin.



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Caption: Generalized degradation pathway of empenethrin.

Experimental Protocols

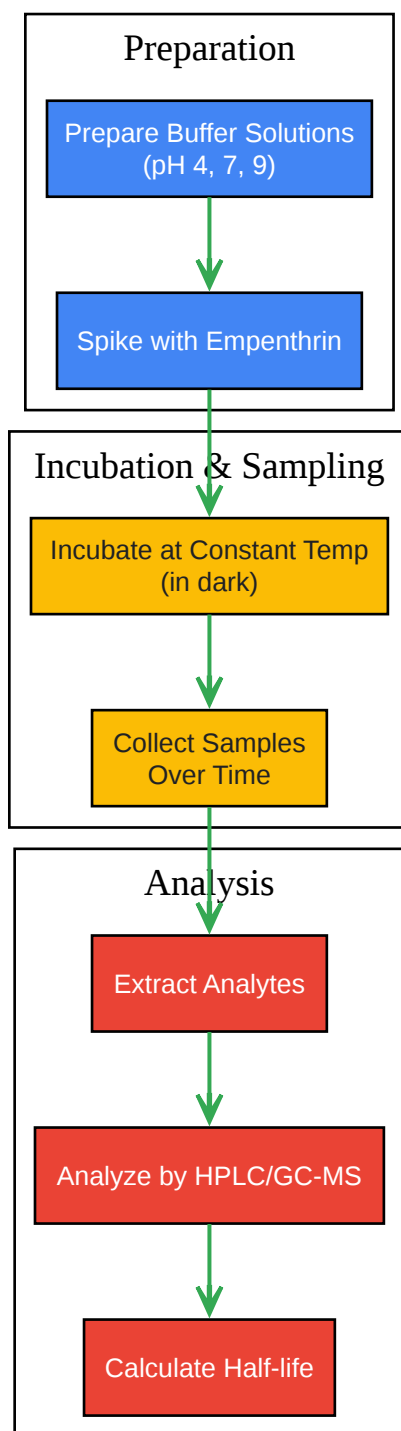
Detailed experimental protocols for studying the environmental fate of **(EZ)-(1R)-empenthrin** are not publicly available. However, standardized methods for assessing the degradation of pyrethroids can be adapted.

Hydrolysis Study Protocol

A typical hydrolysis study involves:

- Preparation of buffered solutions at different pH values (e.g., 4, 7, and 9).
- Spiking the solutions with a known concentration of empenethrin.
- Incubating the solutions at a constant temperature in the dark.
- Sampling at predetermined time intervals.
- Extraction of empenethrin and its degradation products from the samples.
- Analysis using techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to determine the concentrations of the parent compound and metabolites.^[16]

- Calculation of the hydrolysis rate constant and half-life.



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Caption: Experimental workflow for a hydrolysis study.

Aerobic Soil Metabolism Study Protocol

A standard aerobic soil metabolism study includes:

- Soil collection and characterization of physicochemical properties.
- Treatment of soil samples with a known concentration of radiolabeled or non-labeled empenethrin.
- Incubation of the treated soil under controlled aerobic conditions (temperature, moisture).
- Sampling of soil at various time points.
- Extraction of the parent compound and its metabolites from the soil.
- Analysis by techniques like HPLC with a radioactivity detector (for radiolabeled studies) or LC-MS/MS to identify and quantify the compounds.
- Determination of the degradation rate and half-life of empenethrin in soil.

Conclusion and Knowledge Gaps

The environmental fate of **(EZ)-(1R)-empenethrin** is likely dominated by ester hydrolysis, a common degradation pathway for pyrethroid insecticides. This process is influenced by both abiotic factors (pH, sunlight) and biotic factors (microbial activity). While the general degradation pathways can be inferred from related compounds, there is a significant lack of specific quantitative data for empenethrin.

Key Knowledge Gaps:

- Experimentally determined half-lives for hydrolysis, photolysis, and biodegradation of empenethrin in various environmental matrices (soil, water, sediment).
- Identification and characterization of the specific degradation products of empenethrin.
- Studies on the mobility and leaching potential of empenethrin and its metabolites in soil.
- Data on the bioaccumulation and bioconcentration of empenethrin in aquatic organisms.

Further research is needed to fill these data gaps to allow for a more accurate and comprehensive environmental risk assessment of **(EZ)-(1R)-empenthrin**.

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